Technical Support Center: Iproniazid Solubility in Aqueous Buffers

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Compound of Interest	
Compound Name:	*Iproniazid*
CAS No.:	*305-33-9; 54-92-2*
Cat. No.:	*B15617950*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address solubility challenges encountered when working with **iproniazid** in aqueous buffers.

Frequently Asked Questions (FAQs)

Q1: What is the aqueous solubility of **iproniazid** and its phosphate salt?

Iproniazid is considered to have low to moderate aqueous solubility. The free base has a predicted water solubility of approximately 0.674 mg/mL and a reported solubility of 35 mg/mL.[1][2] To enhance its solubility, **iproniazid** is often formulated as a phosphate salt, which exhibits significantly higher aqueous solubility.[3][4]

Q2: How do pH and temperature affect the solubility of **iproniazid** in aqueous buffers?

The solubility of **iproniazid** is influenced by both the pH and temperature of the aqueous buffer. As a weak base, **iproniazid**'s solubility is pH-dependent. Generally, its solubility is expected to be higher in acidic conditions where it can be protonated. Temperature also plays a role, with

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solubility typically increasing at higher temperatures. However, it is crucial to consider the stability of **iproniazid**, as it is susceptible to hydrolysis, especially at non-neutral pH and elevated temperatures.[3][5]

Q3: What are the common signs of **iproniazid** degradation in an aqueous solution?

Degradation of **iproniazid** in solution can be indicated by a color change, often to a yellow or brown hue.[5] The primary degradation pathway in aqueous solutions is hydrolysis of the amide bond, which yields isopropylhydrazine and isonicotinic acid.[6][7] It is recommended to discard any discolored solutions and prepare fresh to ensure the accuracy of experimental results.[5]

Q4: My **iproniazid** stock solution in DMSO precipitates when diluted into my aqueous buffer. What can I do to prevent this?

This is a common issue when diluting a concentrated stock solution from an organic solvent into an aqueous medium where the compound has lower solubility.[5] To prevent precipitation, consider the following strategies:

- Stepwise Dilution: Avoid adding the concentrated DMSO stock directly to the final volume of the aqueous buffer. Instead, perform a series of intermediate dilutions with the aqueous buffer.
- Lower Final DMSO Concentration: Keep the final concentration of DMSO in your working solution as low as possible (ideally below 0.5%) to minimize its effect on the experiment and reduce the risk of precipitation.
- Gentle Mixing: Add the **iproniazid** stock solution to the aqueous buffer while gently vortexing or stirring to ensure rapid and uniform dispersion.[5]
- Use of Co-solvents: In some cases, the addition of a small amount of a pharmaceutically acceptable co-solvent can help maintain solubility.

Troubleshooting Guides

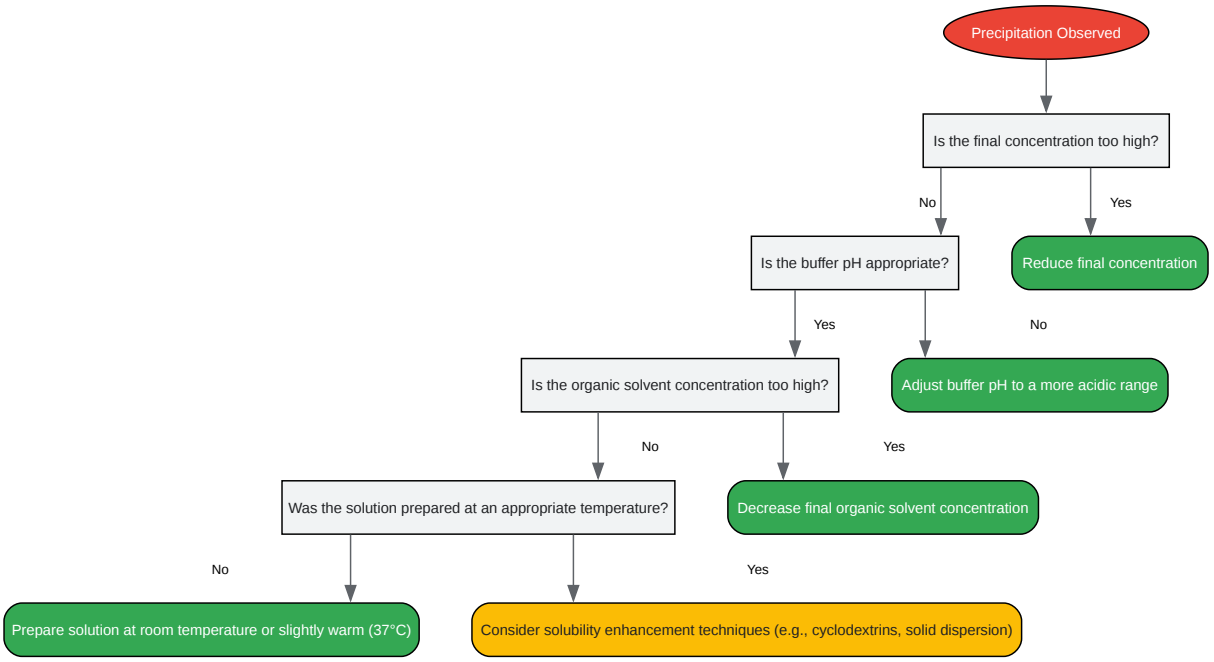
Issue 1: **Iproniazid** Precipitation in Aqueous Buffer

This guide provides a systematic approach to resolving precipitation issues with **iproniazid** in aqueous buffers.

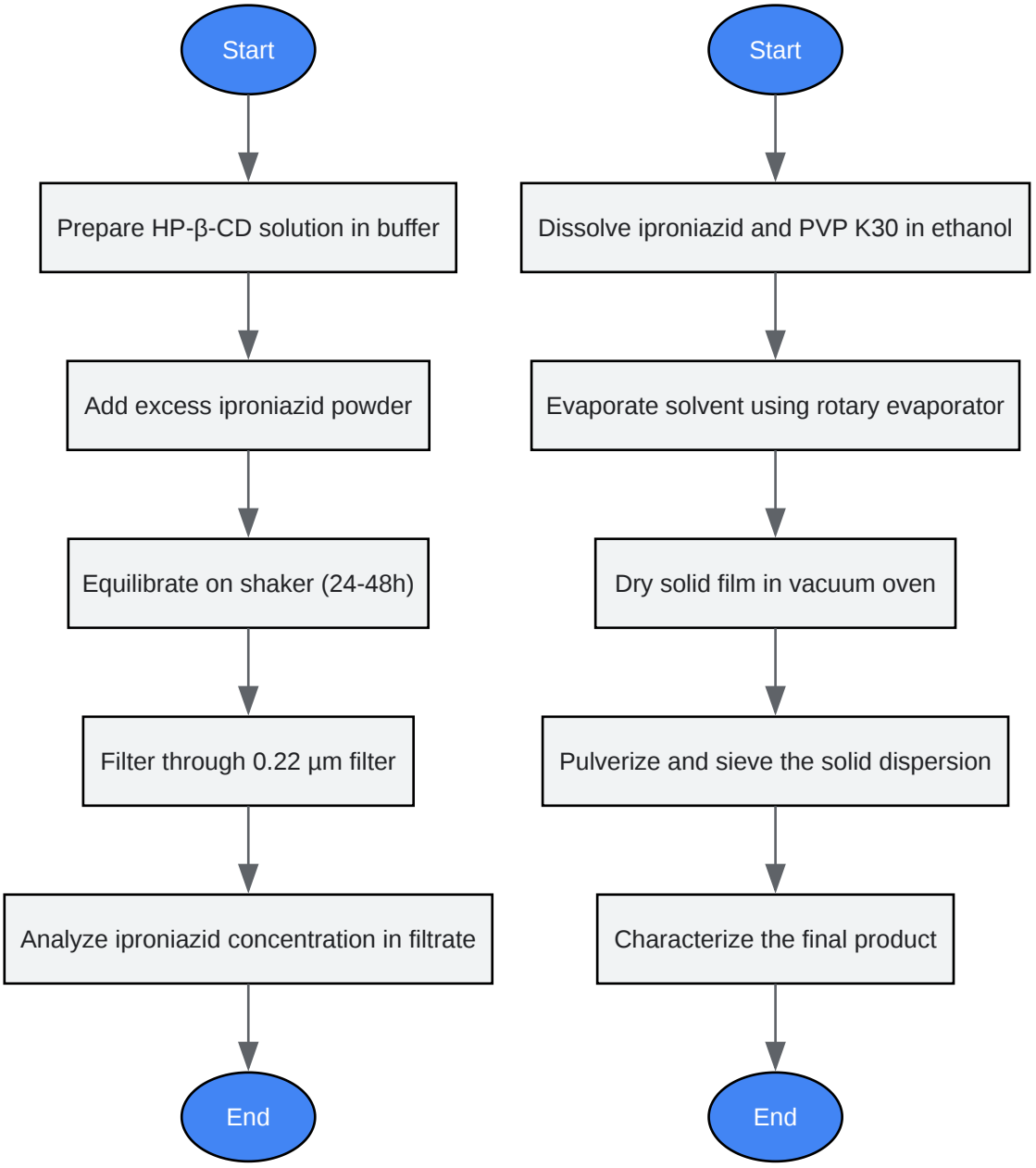
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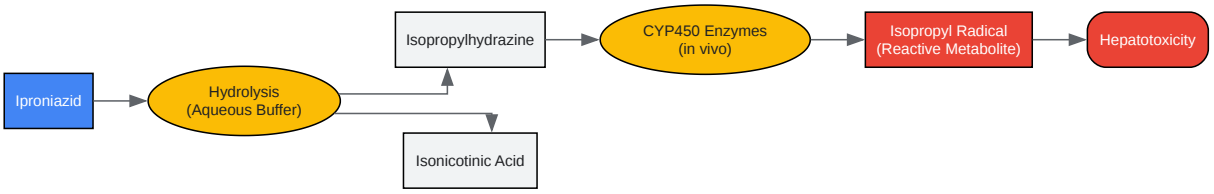
Troubleshooting Workflow:

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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. iproniazid [drugcentral.org]
- 3. Iproniazid - Wikipedia [en.wikipedia.org]
- 4. CAS 305-33-9: Iproniazid phosphate | CymitQuimica [cymitquimica.com]
- 5. bmglabtech.com [bmglabtech.com]
- 6. researchgate.net [researchgate.net]
- 7. Isoniazid and iproniazid: activation of metabolites to toxic intermediates in man and rat - PubMed [pubmed.ncbi.nlm.nih.gov]
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